

solubility of Fumaric acid-d2 in different solvents

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Compound of Interest

Compound Name: *Fumaric acid-d2*

Cat. No.: *B051780*

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An In-depth Technical Guide to the Solubility of **Fumaric Acid-d2**

For researchers, scientists, and professionals in drug development, understanding the solubility of deuterated compounds like **Fumaric acid-d2** is crucial for a wide range of applications, from metabolic studies to the development of novel therapeutics. This guide provides a comprehensive overview of the available solubility data for **Fumaric acid-d2** and its non-deuterated counterpart, Fumaric acid. It also outlines a general experimental protocol for solubility determination and visualizes key related pathways and workflows.

Solubility Data

The solubility of a compound is a fundamental physicochemical property that influences its absorption, distribution, metabolism, and excretion (ADME) profile. While specific quantitative data for **Fumaric acid-d2** is limited, the solubility of Fumaric acid provides a valuable baseline. It is important to note that isotope effects can lead to slight differences in solubility between a deuterated compound and its non-deuterated form, though these differences are often minor.^[1]

Below is a summary of the available solubility data for both Fumaric acid and **Fumaric acid-d2** in various solvents.

Compound	Solvent	Solubility	Temperature (°C)
Fumaric acid-d2	DMSO	≥ 100 mg/mL (846.88 mM)[2]	Not Specified
Fumaric acid	Water	0.63 g / 100 mL[3][4] [5]	25
Water	0.7 g / 100 g[6]	25	
Water	7 mg/mL[3]	25	
Water	1.07 g / 100 g[6]	40	
Water	2.4 g / 100 g[6]	60	
Water	9.8 g / 100 g[6]	100	
Ethanol (95%)	5.76 g / 100 g[3]	30	
Ethanol	Soluble[7]	Not Specified	
Methanol	Soluble (with gentle warming)[7]	Not Specified	
Acetone	1.72 g / 100 g[3]	30	
Diethyl Ether	Slightly soluble[7]	Not Specified	
Chloroform	Insoluble[3]	Not Specified	
Benzene	Insoluble[3]	Not Specified	

Experimental Protocol for Solubility Determination

A precise and reproducible protocol is essential for determining the solubility of a compound. The following is a generalized method based on the common "shake-flask" technique, which can be adapted for **Fumaric acid-d2**.

Objective: To determine the equilibrium solubility of **Fumaric acid-d2** in a given solvent at a specific temperature.

Materials:

- **Fumaric acid-d2** (solid)
- High-purity solvent of choice
- Thermostatically controlled shaker or incubator
- Analytical balance
- Vials with screw caps
- Centrifuge
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- High-Performance Liquid Chromatography (HPLC) or other suitable analytical instrument for quantification

Methodology:

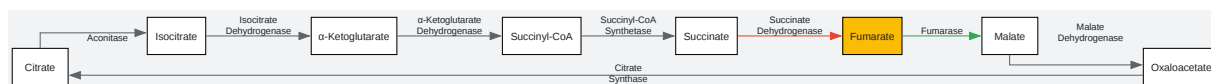
- Preparation of Saturated Solution:
 - Add an excess amount of **Fumaric acid-d2** to a known volume of the solvent in a sealed vial. The presence of undissolved solid is necessary to ensure saturation.
 - Place the vial in a shaker with the temperature controlled to the desired level (e.g., 25 °C or 37 °C).
 - Agitate the mixture for a sufficient period to reach equilibrium. This can range from 24 to 72 hours, depending on the compound and solvent.
- Sample Separation:
 - After the equilibration period, allow the vial to stand undisturbed at the set temperature to let the excess solid settle.
 - Carefully withdraw a sample of the supernatant. It is critical to avoid aspirating any solid particles.

- To ensure the removal of all undissolved solids, the sample should be either centrifuged at a high speed or filtered through a chemically inert filter (e.g., a 0.22 μm PTFE syringe filter).
- Quantification:
 - Accurately dilute the clear filtrate with a suitable solvent to a concentration within the calibration range of the analytical method.
 - Analyze the diluted sample using a validated analytical technique, such as HPLC with UV detection, to determine the concentration of **Fumaric acid-d2**.
 - Prepare a standard curve with known concentrations of **Fumaric acid-d2** to accurately quantify the concentration in the sample.
- Data Analysis:
 - Calculate the solubility of **Fumaric acid-d2** in the solvent, typically expressed in mg/mL or mol/L, based on the concentration measured in the saturated solution and the dilution factor used.

Visualizations

Fumaric Acid in the Citric Acid Cycle

Fumaric acid is a key intermediate in the citric acid cycle (also known as the Krebs cycle or TCA cycle), a series of chemical reactions used by all aerobic organisms to release stored energy. **Fumaric acid-d2** can be used as a tracer to study the kinetics and flux of this vital metabolic pathway.

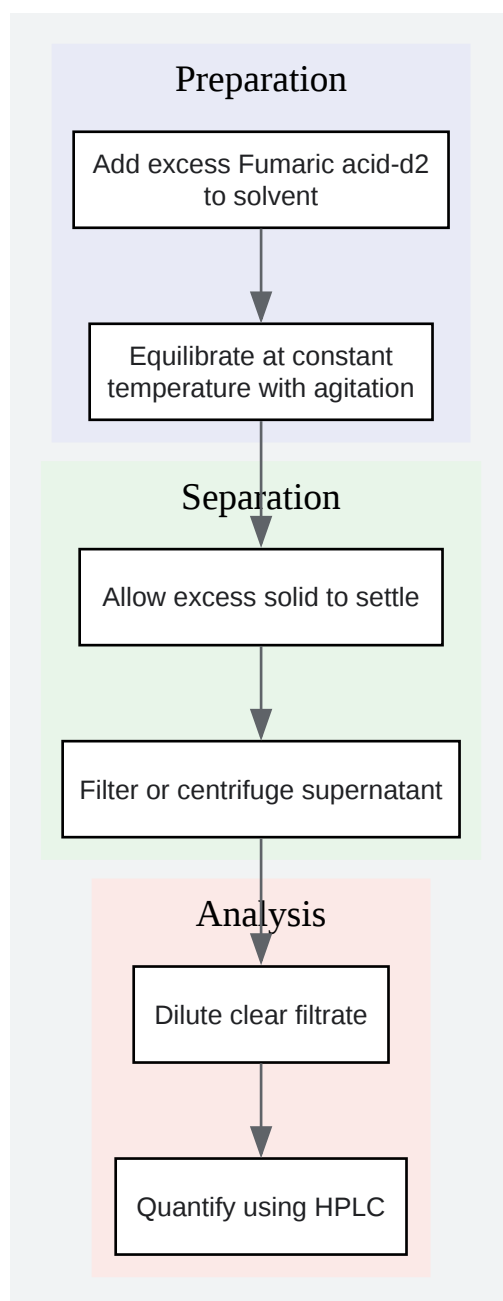


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Caption: The role of Fumarate in the Citric Acid Cycle.

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in the experimental determination of solubility as described in the protocol above.



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Caption: Workflow for solubility determination.

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